

# In-depth Technical Guide: H-Met-D-Met-OH (CAS 89680-18-2)

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## Compound of Interest

Compound Name: *H-Met-D-Met-OH*

Cat. No.: *B1353304*

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A comprehensive review of the available scientific and technical data for the dipeptide L-Methionyl-D-methionine.

For the attention of: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide serves to consolidate the currently available information on **H-Met-D-Met-OH**, a dipeptide with the CAS number 89680-18-2. The document outlines its fundamental chemical and physical properties. However, a comprehensive review of publicly accessible scientific literature and databases reveals a significant scarcity of in-depth research on this specific molecule. Consequently, detailed information regarding its biological activity, mechanism of action, associated signaling pathways, and specific experimental protocols is not available at the time of this publication. This guide will summarize the known characteristics of **H-Met-D-Met-OH** and provide a broader context based on the general understanding of dipeptides containing D-amino acids.

## Introduction to H-Met-D-Met-OH

**H-Met-D-Met-OH**, chemically known as L-Methionyl-D-methionine, is a dipeptide composed of two methionine amino acid residues.<sup>[1]</sup> Notably, it contains one L-methionine and one D-methionine, making it a stereoisomer of the more common L-Methionyl-L-methionine.<sup>[1]</sup> The presence of the D-amino acid can significantly influence the peptide's biological stability and activity compared to its naturally occurring L-L counterpart.<sup>[1]</sup> Dipeptides containing D-amino

acids are known to have unique biological properties and are of interest in pharmaceutical and nutritional research.[1]

## Chemical and Physical Properties

A summary of the known quantitative data for **H-Met-D-Met-OH** is presented in Table 1. These properties are primarily predicted from its chemical structure.

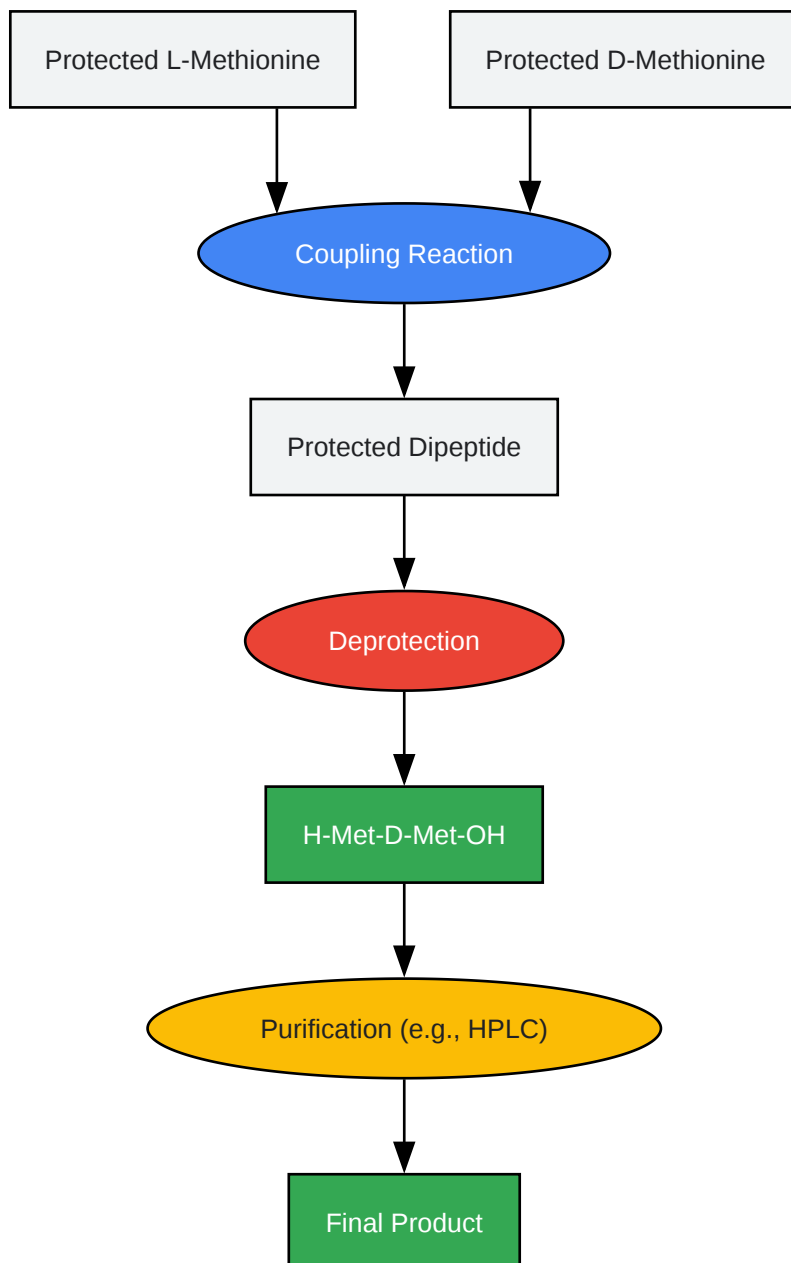
| Property                  | Value  | Source |
|---------------------------|--|--------|
| CAS Number                | 89680-18-2   | [2]    |
| Molecular Formula         | C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub> S <sub>2</sub> |        |
| Molecular Weight          | 280.41 g/mol   |        |
| Boiling Point (Predicted) | 555.1 ± 50.0 °C  |        |
| Density (Predicted)       | 1.237 ± 0.06 g/cm <sup>3</sup>   |        |
| pKa (Predicted)           | 3.02 ± 0.10  |        |
| Appearance                | White Powder   |        |
| Storage Temperature       | -15°C to -20°C   |        |

## Synthesis and Manufacturing

While specific, detailed experimental protocols for the synthesis of **H-Met-D-Met-OH** are not readily available in published literature, the general synthesis of dipeptides containing D-amino acids can be achieved through both chemical and enzymatic methods. Chemical synthesis typically involves multi-step processes requiring protection, condensation, and deprotection of the amino acid functional groups. Enzymatic methods, which can offer a more direct "one-pot" procedure, are also being explored for the synthesis of such dipeptides.

A logical workflow for the potential synthesis of **H-Met-D-Met-OH** is outlined in the diagram below. This represents a generalized approach to dipeptide synthesis and is not based on a specific published protocol for this molecule.

## Generalized Synthesis Workflow for H-Met-D-Met-OH



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Caption: A conceptual workflow for the chemical synthesis of **H-Met-D-Met-OH**.

## Biological Activity and Mechanism of Action: A Contextual Overview

There is a significant lack of published studies on the specific biological activity and mechanism of action of **H-Met-D-Met-OH**. However, research into other dipeptides containing D-amino acids provides a valuable framework for postulating its potential characteristics.

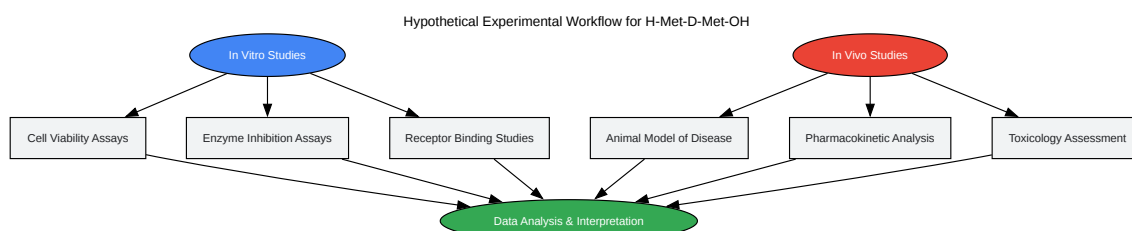
The inclusion of a D-amino acid can render peptides more resistant to enzymatic degradation by proteases, which typically exhibit high specificity for L-amino acids. This increased stability can lead to a longer biological half-life and potentially enhanced therapeutic effects.

The potential biological roles of **H-Met-D-Met-OH** could be influenced by the individual properties of L-methionine and D-methionine. L-methionine is an essential amino acid crucial for protein synthesis and as a precursor to S-adenosylmethionine (SAME), a universal methyl donor. The biological fate of D-methionine in this dipeptide context within human systems is not documented.

Given the absence of specific data, any proposed signaling pathway for **H-Met-D-Met-OH** would be purely speculative. Research would be required to determine if it interacts with specific cellular receptors, transporters, or metabolic pathways.

## Experimental Protocols

A thorough search of scientific literature did not yield any specific experimental protocols involving **H-Met-D-Met-OH**. To investigate its biological effects, a logical starting point would involve a series of in vitro and in vivo studies. A hypothetical experimental workflow for such an investigation is presented below.



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Caption: A conceptual workflow for investigating the biological activity of **H-Met-D-Met-OH**.

## Conclusion and Future Directions

**H-Met-D-Met-OH** (CAS 89680-18-2) is a chemically defined dipeptide with predicted physical properties. However, there is a notable absence of published research detailing its biological functions, mechanisms of action, and potential therapeutic applications. The presence of a D-methionine residue suggests it may possess enhanced stability compared to its L-L counterpart, a characteristic that warrants further investigation.

Future research should focus on elucidating the basic biological profile of this molecule. This would include in vitro studies to assess its cytotoxicity, metabolic stability, and interaction with cellular targets, followed by in vivo studies to understand its pharmacokinetics and potential efficacy in relevant disease models. Such foundational research is essential before any consideration of its utility in drug development or other scientific applications can be made. Until such data becomes available, this technical guide serves as a summary of the limited existing information on **H-Met-D-Met-OH**.

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## References

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